

2-Nonadecanone CAS number and IUPAC name

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Compound of Interest

Compound Name: 2-Nonadecanone

Cat. No.: B165413

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An In-depth Technical Guide to **2-Nonadecanone**

For Researchers, Scientists, and Drug Development Professionals

Core Identification and Properties

2-Nonadecanone, a long-chain aliphatic ketone, is a compound of interest in various scientific fields, including analytical chemistry, biomedical research, and the fragrance industry. This guide provides a comprehensive overview of its chemical identity, properties, and relevant experimental protocols.

IUPAC Name: nonadecan-2-one[1] CAS Number: 629-66-3[1][2][3][4][5]

Synonyms

Common synonyms for **2-Nonadecanone** include:

- Methyl heptadecyl ketone[1][4][5]
- Nonadecan-2-one[1][2][5]
- Heptadecyl methyl ketone[4]
- 2-Oxononadecane

Chemical and Physical Properties

A summary of the key physicochemical properties of **2-Nonadecanone** is presented in the table below. This data is crucial for its handling, application in experimental settings, and for the development of analytical methods.

Property	Value	Reference
Molecular Formula	$C_{19}H_{38}O$	[1] [4] [5]
Molecular Weight	282.5 g/mol	[1] [6]
Appearance	Fine white plates or colorless to pale yellow liquid with a waxy texture	[4]
Solubility	0.65 mg/L in water (at 25°C)	
Soluble in organic solvents	[4]	
Storage	Ambient temperatures, in a cool, dry place	

Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **2-Nonadecanone** are essential for reproducible research.

Synthesis of 2-Nonadecanone

Two common methods for the synthesis of **2-Nonadecanone** are outlined below.

A. Friedel-Crafts Acylation: This method involves the reaction of heptadecane with acetyl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride.

- Reactants: Heptadecane ($C_{17}H_{36}$) and Acetyl chloride (CH_3COCl)
- Catalyst: Aluminum chloride ($AlCl_3$)
- Reaction: $C_{17}H_{36} + CH_3COCl \rightarrow C_{19}H_{38}O + HCl$ [\[2\]](#)

B. Oxidation of 2-Nonadecanol: This is a common method for synthesizing ketones, which involves the oxidation of the corresponding secondary alcohol.

- Starting Material: 2-Nonadecanol ($C_{19}H_{40}O$)
- Oxidizing Agents: Pyridinium chlorochromate (PCC) or Jones reagent can be used.
- Reaction: $C_{19}H_{40}O + \text{Oxidizing Agent} \rightarrow C_{19}H_{38}O + H_2O$ [2]

Purification Protocol: Column Chromatography

For the purification of **2-Nonadecanone** from crude extracts, column chromatography is a highly effective method.

- Stationary Phase: Aluminum oxide (Al_2O_3), activated by heating at $150^{\circ}C$ for 2 hours.
- Elution Steps:
 - Apolar Fraction: Elute with a mixture of hexane and dichloromethane (DCM) in a 9:1 (v:v) ratio to remove hydrocarbons and wax esters.
 - Mid-Polar Fraction: Use a 1:1 (v:v) mixture of hexane and DCM to recover ketones, including **2-Nonadecanone**.
 - Polar Fraction: A 1:1 (v:v) mixture of DCM and methanol (MeOH) is used to elute more polar compounds like phospholipids and glycosides. [1]

Analytical Methods for Purity Assessment

Ensuring the purity of **2-Nonadecanone** is critical for experimental accuracy.

- Differential Scanning Calorimetry (DSC): This technique can be used to estimate the heat of fusion and evaluate impurity levels. [1]
- Infrared (IR) Spectroscopy: IR spectra are used to confirm the structural integrity of the compound. [1]

- Gas Chromatography-Mass Spectrometry (GC-MS): A standard method for quantifying the analyte in various samples.

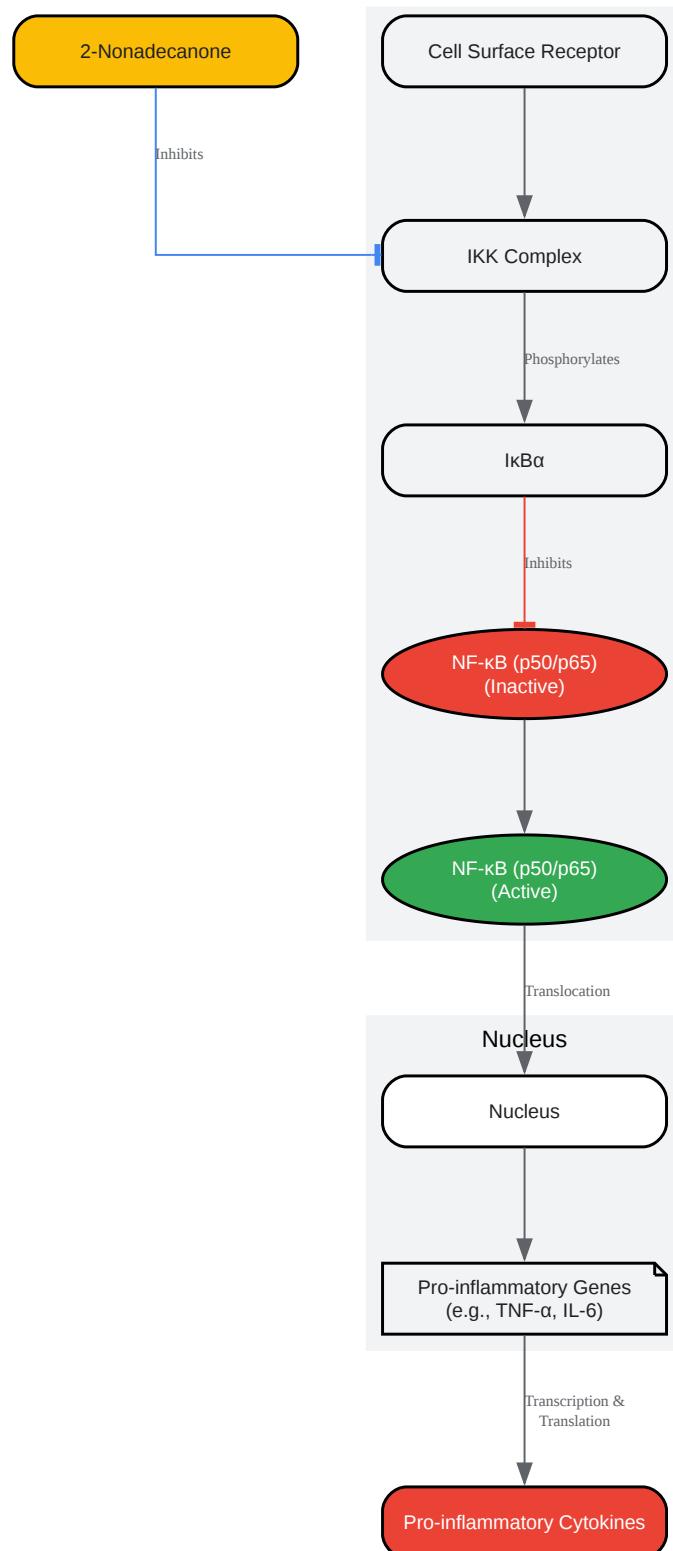
Biological Activity and Signaling Pathways

2-Nonadecanone has been investigated for its potential biological activities, notably its anti-inflammatory and antidepressant effects.[\[1\]](#)

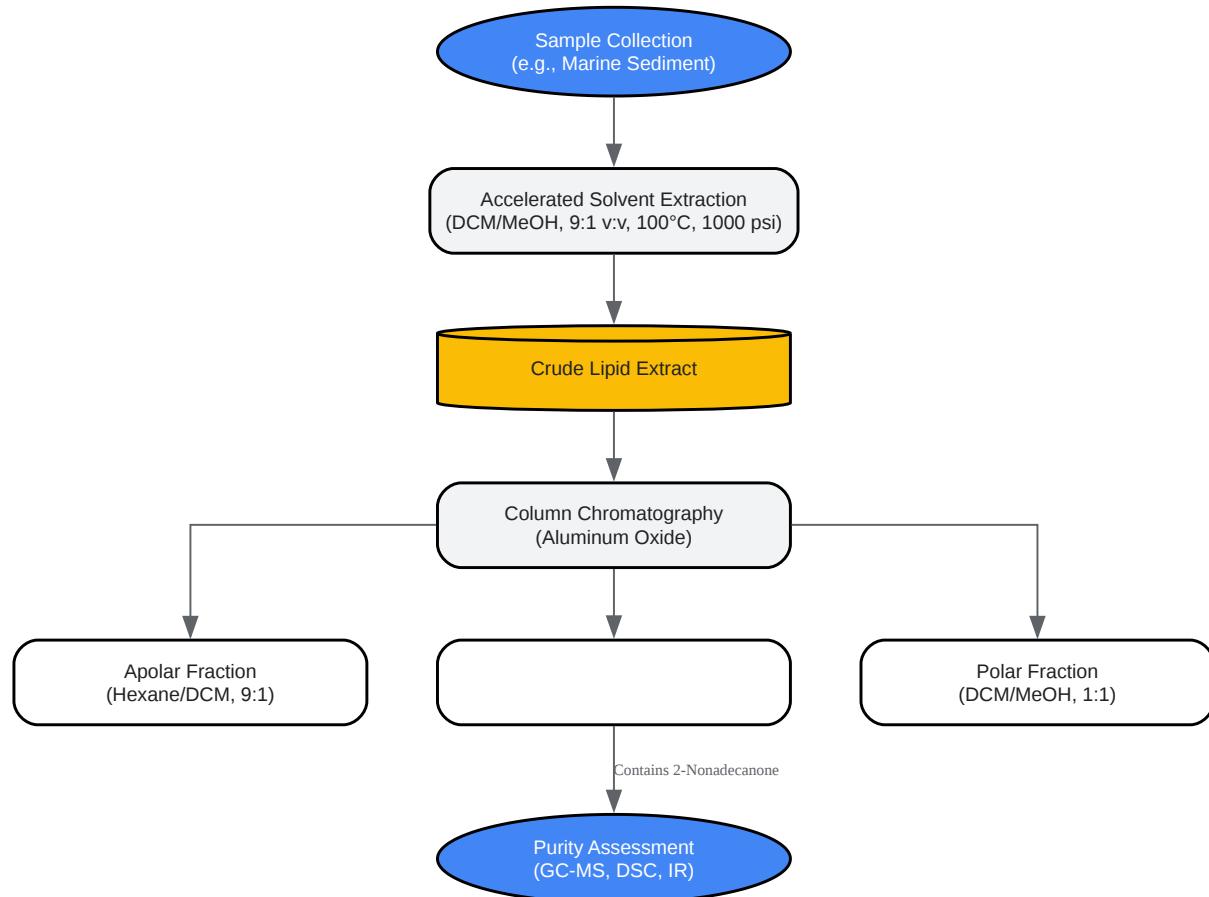
Anti-inflammatory Mechanism

The anti-inflammatory properties of **2-Nonadecanone** are believed to stem from its ability to inhibit the production of pro-inflammatory cytokines.[\[1\]](#) While the precise signaling pathway has not been fully elucidated for **2-Nonadecanone**, a plausible mechanism involves the modulation of key inflammatory signaling cascades such as the NF-κB pathway.

Potential Anti-inflammatory Signaling Pathway Influenced by 2-Nonadecanone



Workflow for Extraction and Purification of 2-Nonadecanone

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